Cross-Validation of SR-29065: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*SR-29065*
Cat. No.:	*B15137125*

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A Comprehensive Analysis of the REV-ERBα Agonist **SR-29065** and its Alternatives in Autoimmune and Glioblastoma Research

This guide provides a detailed comparison of the selective REV-ERBα agonist, **SR-29065**, with other REV-ERB modulators, offering researchers in autoimmune diseases and oncology a thorough resource for experimental design and cross-laboratory validation. The information compiled herein is based on findings from key studies investigating the efficacy and mechanisms of **SR-29065**.

Summary of Quantitative Data

The following tables summarize the in vitro potency and in vivo efficacy of **SR-29065** in comparison to other relevant compounds.

Table 1: In Vitro Potency (IC50) of REV-ERB Agonists in Glioblastoma Stem Cells (GSCs)

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Compound	GSC Line 1 (μM)	GSC Line 2 (μM)	GSC Line 3 (μM)	Non-Malignant Cells (μM)
SR-29065	Lower than SR9009/SR9011	Lower than SR9009/SR9011	Lower than SR9009/SR9011	Higher than GSCs
SR9009	> SR-29065	> SR-29065	> SR-29065	-
SR9011	> SR-29065	> SR-29065	> SR-29065	-

Note: Specific IC50 values were presented graphically in the source material, indicating a superior potency of **SR-29065** against Glioblastoma Stem Cells compared to SR9009 and SR9011, while showing less activity in non-malignant cells, suggesting a favorable therapeutic window.[1]

Table 2: In Vivo Efficacy of **SR-29065** in a Mouse Model of Autoimmune Disease (Experimental Autoimmune Encephalomyelitis - EAE)

Treatment Group	Clinical Score (Mean ± SEM)	T-cell Infiltration in CNS	REV-ERB Target Gene Expression in Liver
Vehicle	Higher	Significant	Baseline
SR-29065	Reduced	Reduced	Reduced (Bmal1, Clock)

Note: **SR-29065** treatment demonstrated a significant reduction in the clinical severity of EAE, which was associated with a decrease in T-cell infiltration into the central nervous system and modulation of REV-ERBα target genes in the liver.[2]

Signaling Pathways and Experimental Workflows

To facilitate a deeper understanding of the molecular mechanisms and experimental procedures, the following diagrams are provided.

REV-ERBα Signaling Pathway

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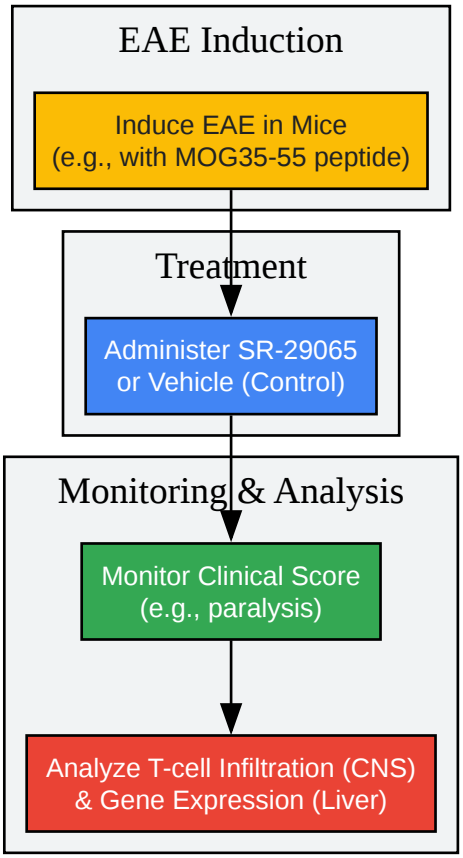

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References

- 1. Mouse Models of Glioblastoma - Glioblastoma - NCBI Bookshelf [ncbi.nlm.nih.gov]

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- 2. Experimental autoimmune encephalomyelitis (EAE) as a model for multiple sclerosis (MS) - PMC [pmc.ncbi.nlm.nih.gov]
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